

# resolving co-elution of Diethyl Rivastigmine and Rivastigmine

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## Compound of Interest

Compound Name: Diethyl Rivastigmine

Cat. No.: B124847

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## Technical Support Center: Rivastigmine Analysis

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals encountering co-elution of **Diethyl Rivastigmine** and Rivastigmine during chromatographic analysis.

## Troubleshooting Guide: Resolving Co-elution

Co-elution of **Diethyl Rivastigmine**, a potential impurity, with the active pharmaceutical ingredient (API) Rivastigmine can compromise the accuracy of analytical results. This guide provides a systematic approach to troubleshoot and resolve this issue.

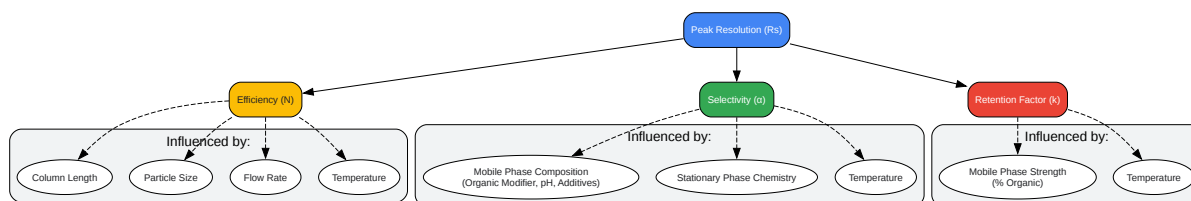
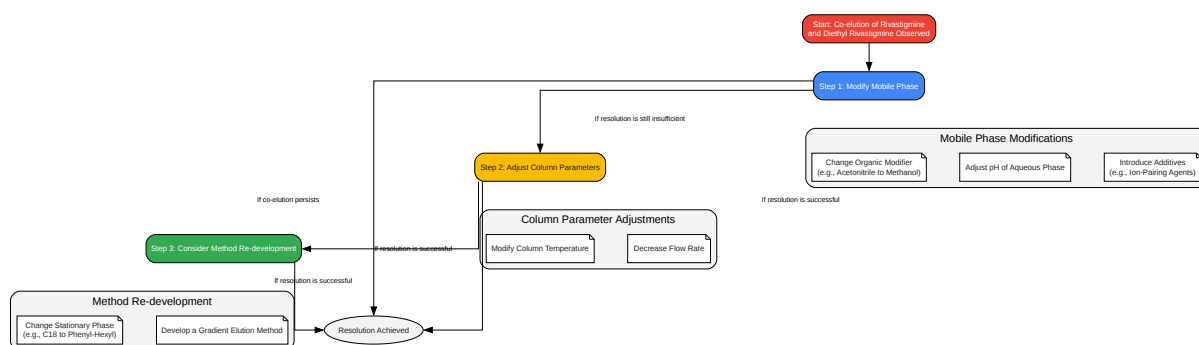
**Question:** We are observing poor resolution or complete co-elution of Rivastigmine and **Diethyl Rivastigmine** using our current reversed-phase HPLC method. What are the initial steps to address this?

**Answer:**

Poor resolution between Rivastigmine and **Diethyl Rivastigmine** often stems from insufficient selectivity of the chromatographic system for these structurally similar compounds. The primary difference lies in the carbamate group: N-ethyl-N-methyl for Rivastigmine versus N,N-diethyl for

**Diethyl Rivastigmine.** To improve separation, you can systematically adjust the chromatographic parameters that influence selectivity and efficiency.

A logical workflow for troubleshooting this co-elution is outlined below.



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